

# Personal protective equipment for handling 2-(Hexyloxy)ethanol

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## Compound of Interest

Compound Name: 2-(Hexyloxy)ethanol

Cat. No.: B090154

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## Essential Safety and Handling Guide for 2-(Hexyloxy)ethanol

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **2-(Hexyloxy)ethanol** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant use of this chemical.

Chemical Overview: **2-(Hexyloxy)ethanol**, also known as Hexyl Cellosolve, is a colorless liquid used as a high-boiling solvent and chemical intermediate.[\[1\]](#)[\[2\]](#) It is classified as hazardous and requires careful handling to mitigate risks.[\[3\]](#)[\[4\]](#)

## Hazard Identification and Classification

**2-(Hexyloxy)ethanol** poses several health risks. It is harmful if swallowed and can be toxic upon contact with the skin.[\[4\]](#)[\[5\]](#) The substance is corrosive and can cause severe skin burns and serious eye damage.[\[2\]](#)[\[4\]](#) It may also cause damage to the respiratory system.[\[4\]](#)

| Hazard Classification   | GHS Pictograms                  | Signal Word | Hazard Statements  |
|---|---------------------------------|-------------|--|
| Acute Toxicity, Oral (Category 4)   | GHS07: Exclamation mark         | Danger      | H302: Harmful if swallowed[4]                                |
| Acute Toxicity, Dermal (Category 3)   | GHS06: Skull and crossbones     |             | H311: Toxic in contact with skin[4]                          |
| Skin Corrosion (Category 1B)  | GHS05: Corrosive                |             | H314: Causes severe skin burns and eye damage[4]             |
| Serious Eye Damage (Category 1)   | H318: Causes serious eye damage |             |  |
| Specific Target Organ Toxicity — Single Exposure (Category 2, Respiratory system) | GHS08: Health hazard            |             | H371: May cause damage to organs (Respiratory system)<br>[4] |

## Physical and Chemical Properties

| Property                    | Value   |
|-----------------------------|---|
| CAS Number                  | 112-25-4[3]                                       |
| Molecular Formula           | C <sub>8</sub> H <sub>18</sub> O <sub>2</sub> [4] |
| Molecular Weight            | 146.23 g/mol [2]                                  |
| Appearance                  | Colorless liquid[3]                               |
| Boiling Point               | 208 °C / 406.4 °F[3]                              |
| Melting Point               | -42 °C / -43.6 °F[3]                              |
| Flash Point                 | 94 °C / 201.2 °F[3]                               |
| Specific Gravity            | 0.888 g/cm <sup>3</sup> [3]                       |
| Vapor Pressure              | 23 hPa @ 20 °C[3]                                 |
| Oral LD <sub>50</sub> (Rat) | 738 mg/kg[5][6]                                   |
| Dermal LD <sub>50</sub>     | 721 mg/kg[6]                                      |

## Operational Plan: Safe Handling Protocol

Adherence to the following step-by-step protocol is mandatory when handling **2-(Hexyloxy)ethanol**.

## Engineering Controls and Work Area Preparation

- Ventilation: Always handle **2-(Hexyloxy)ethanol** in a properly functioning chemical fume hood.[3] Local exhaust ventilation should be used to minimize the generation of vapors or mists.[7]
- Safety Equipment: Ensure a safety shower and an eyewash station are readily accessible and their locations are clearly marked.[4][7]

## Personal Protective Equipment (PPE)

A comprehensive PPE ensemble is required to prevent skin and eye contact, and inhalation.

| PPE Category             | Specification   |
|--------------------------|---|
| Hand Protection          | Impervious gloves (e.g., nitrile rubber, neoprene) are mandatory. Inspect gloves for integrity before each use.[4]  |
| Eye and Face Protection  | Wear safety goggles that meet OSHA's 29 CFR 1910.133 or European Standard EN166 regulations. A face shield is required when there is a splash hazard.[3][4] |
| Skin and Body Protection | Wear impervious protective clothing, such as a lab coat, and protective boots if necessary, to prevent skin contact.[4]                                     |
| Respiratory Protection   | If exposure limits are exceeded or if irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[3]                       |

## Chemical Handling Procedure

- Don PPE: Before handling, put on all required personal protective equipment.
- Container Inspection: Visually inspect the chemical container for any damage or leaks.
- Dispensing: Carefully dispense the required amount of **2-(Hexyloxy)ethanol** inside the chemical fume hood. Avoid splashing.
- Container Sealing: Tightly close the container immediately after use.[8]
- Post-Handling: After handling, wash hands and any exposed skin thoroughly with soap and water.[3][8] Do not eat, drink, or smoke in the work area.[5]

## Storage

- Store **2-(Hexyloxy)ethanol** in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[4]

- Keep containers tightly closed and store in a locked-up area accessible only to authorized personnel.[4][5]

## Emergency and First Aid Procedures

Immediate response is crucial in case of exposure.

| Exposure Route | First Aid Measures  |
|----------------|---|
| Inhalation     | Move the victim to fresh air and keep them at rest in a position comfortable for breathing. Immediate medical attention is required.[3][4]  |
| Skin Contact   | Immediately take off all contaminated clothing. Rinse the skin with plenty of water for at least 15 minutes. Seek immediate medical attention.[3][4]  |
| Eye Contact    | Rinse cautiously with water for several minutes, removing contact lenses if present and easy to do so. Continue rinsing for at least 15 minutes. Immediate medical attention is required.[3][4] |
| Ingestion      | Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[3][4]                         |

## Disposal Plan

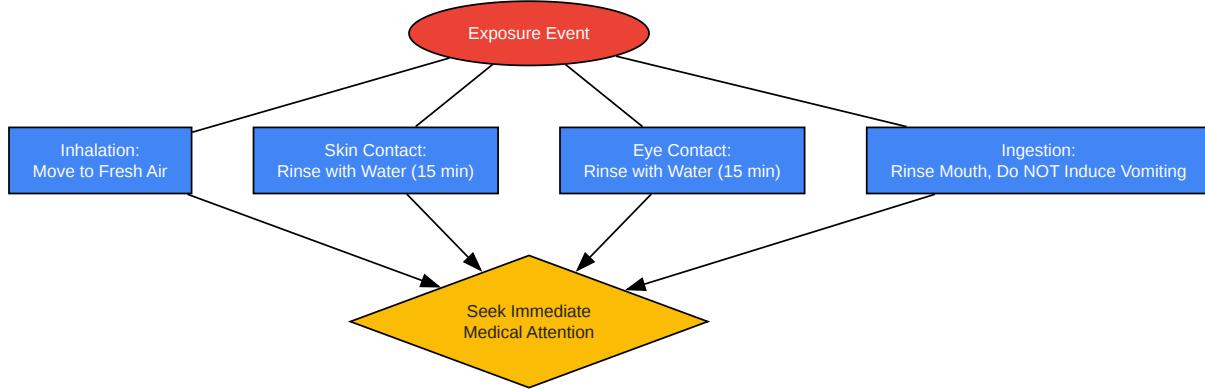
All waste containing **2-(Hexyloxy)ethanol** must be treated as hazardous waste.

- Waste Collection: Collect all **2-(Hexyloxy)ethanol** waste, including contaminated materials like gloves and absorbent pads, in a designated, properly labeled, and sealed hazardous waste container.
- Container Labeling: The waste container must be clearly labeled with "Hazardous Waste" and the chemical name "**2-(Hexyloxy)ethanol**".

- Storage of Waste: Store the hazardous waste container in a designated, secure area, away from general laboratory traffic.
- Disposal: Dispose of the contents and the container through an approved waste disposal plant.<sup>[3]</sup> Adhere to all federal, state, and local environmental regulations.<sup>[4]</sup> It may be possible to incinerate the waste in a chemical incinerator equipped with an afterburner and scrubber.<sup>[4]</sup>

## Workflow Diagrams

Caption: Workflow for the safe handling of **2-(Hexyloxy)ethanol**.



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